

Application Note: Purification of 1,1-Diphenylethane by Vacuum Distillation

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Compound of Interest

Compound Name: 1,1-Diphenylethane

Cat. No.: B1196317

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Introduction

1,1-Diphenylethane is a colorless, liquid organic compound at room temperature with a distinctive aromatic odor.^[1] It serves as a valuable intermediate in various organic syntheses and as a solvent.^[1] Due to its high boiling point at atmospheric pressure, reported to be between 269°C and 273°C, purification by traditional distillation methods can be challenging and may lead to thermal decomposition of the product.^{[2][3][4]} Vacuum distillation is a highly effective technique for purifying such high-boiling-point compounds.^{[5][6]} By reducing the pressure within the distillation apparatus, the boiling point of the substance is significantly lowered, allowing for distillation to occur at a more moderate temperature.^{[5][7][8]} This method minimizes the risk of thermal degradation, leading to a higher purity of the final product.^[5] This application note provides a detailed protocol for the purification of **1,1-diphenylethane** using vacuum distillation, suitable for researchers in organic chemistry and drug development.

Principle of Vacuum Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. By reducing the pressure in the distillation apparatus using a vacuum pump, the temperature required to reach the boiling point is lowered.^{[5][6]} This principle is particularly advantageous for compounds like **1,1-diphenylethane** that are prone to decomposition at elevated temperatures.

Experimental Protocol

1. Materials and Equipment

- Chemicals:
 - Crude **1,1-diphenylethane**
 - Boiling chips or a magnetic stir bar
 - Vacuum grease
 - Dry ice and acetone or isopropanol for the cold trap
- Glassware and Equipment:
 - Round-bottom flask (appropriately sized for the volume of crude product)
 - Short path distillation head with a condenser and vacuum connection
 - Thermometer and thermometer adapter
 - Receiving flask(s)
 - Heating mantle with a stirrer
 - Laboratory jack
 - Clamps and stands to secure the apparatus
 - Vacuum pump (capable of reaching at least 8 mmHg)
 - Manometer or vacuum gauge
 - Cold trap
 - Thick-walled vacuum tubing

2. Pre-Distillation Setup

- Glassware Preparation: Ensure all glassware is clean and thoroughly dried to prevent contamination and bumping.
- Apparatus Assembly:
 - Assemble the vacuum distillation apparatus as depicted in the workflow diagram. Securely clamp the distillation flask and the receiving flask.
 - Lightly grease all ground glass joints to ensure a good seal.
 - Place a magnetic stir bar or boiling chips in the distillation flask to ensure smooth boiling.
 - Insert the thermometer into the adapter, ensuring the top of the bulb is level with the side arm of the distillation head leading to the condenser.
 - Connect the condenser to a circulating water bath, with water entering at the bottom and exiting at the top.
 - Connect the vacuum outlet of the distillation apparatus to a cold trap, and then to the vacuum pump, using thick-walled tubing. The cold trap is essential to protect the vacuum pump from corrosive vapors.
 - Place the distillation flask in the heating mantle, supported by a lab jack.

3. Distillation Procedure

- Charging the Flask: Charge the distillation flask with the crude **1,1-diphenylethane**, filling it to no more than two-thirds of its capacity.
- Initiating Vacuum: Turn on the cooling water to the condenser. Begin to slowly and carefully apply the vacuum. The pressure should gradually decrease. Monitor the system for any leaks.
- Heating: Once the desired vacuum level is achieved (e.g., approximately 8 mmHg), begin to gently heat the distillation flask using the heating mantle. If using a stirrer, ensure it is rotating at a steady rate.
- Fraction Collection:

- Observe the mixture for the onset of boiling. As the vapor rises, the temperature on the thermometer will increase and then stabilize.
- Collect any initial low-boiling fractions in a separate receiving flask. These may contain residual solvents or more volatile impurities.
- When the temperature stabilizes at the boiling point of **1,1-diphenylethane** at the applied pressure (approximately 127°C at 8 mmHg), switch to a clean receiving flask to collect the purified product.[9]
- Continue distillation until only a small amount of residue remains in the distillation flask. Do not distill to dryness to avoid the formation of potentially explosive peroxides and charring of the residue.
- Shutdown:
 - Turn off the heating mantle and allow the system to cool under vacuum.
 - Once the apparatus has cooled to room temperature, slowly and carefully vent the system to atmospheric pressure.
 - Turn off the vacuum pump and the condenser water flow.
 - Disassemble the apparatus and transfer the purified **1,1-diphenylethane** to a clean, labeled storage container.

4. Safety Precautions

- Always perform vacuum distillation in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Inspect all glassware for cracks or defects before use, as they can implode under vacuum.
- Use a safety shield around the apparatus.
- Never heat a closed system. Ensure the system is under vacuum before heating begins.

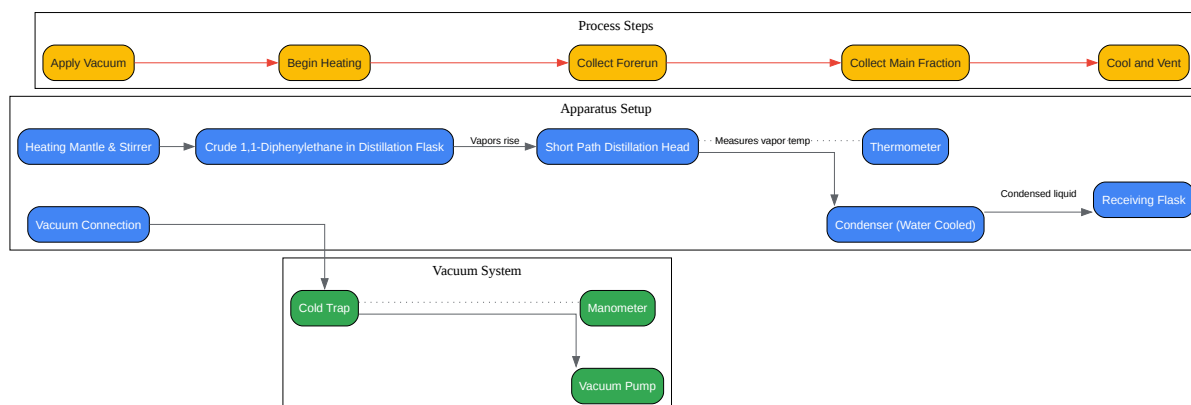
- Be aware that **1,1-diphenylethane** vapors may form explosive mixtures with air.[\[4\]](#)

Data Presentation

Table 1: Physical Properties and Distillation Data for **1,1-Diphenylethane**

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₄	[1] [2]
Molecular Weight	182.27 g/mol	[2] [10]
Appearance	Colorless liquid/oil	[1]
Density	~1.0 g/cm ³	[3]
Melting Point	-18 °C	[2] [3]
Boiling Point (Atmospheric Pressure)	269-273 °C	[2] [3] [4]
Boiling Point (Under Vacuum)	126-129 °C @ 8 mmHg	[9] [11]
Refractive Index	~1.57	[2] [12]

Visualizations



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Caption: Workflow for the purification of **1,1-diphenylethane** by vacuum distillation.

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- To cite this document: BenchChem. [Application Note: Purification of 1,1-Diphenylethane by Vacuum Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196317#purification-of-1-1-diphenylethane-by-vacuum-distillation]

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